

Chemo-Structural Analysis of Boc-D-Homoserine Sodium Salt

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Compound of Interest

Compound Name: *Boc-D-homoserine sodium salt*

Cat. No.: *B12971441*

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A Guide to Stability, Reactivity, and Peptide Integration

Executive Summary

Boc-D-homoserine sodium salt (CAS: 67198-87-2) represents a specialized chiral building block in peptide chemistry and medicinal research. Unlike its L-isomer counterpart, which is ubiquitous in biological systems, the D-isomer confers significant proteolytic resistance to peptide backbones, making it a critical tool in the development of peptidomimetics with extended half-lives.^[1]

This guide addresses the compound's defining chemical challenge: The Lactonization Trap. While the sodium salt form provides superior shelf-stability by preventing acid-catalyzed intramolecular cyclization, its application requires precise handling to avoid spontaneous conversion to the thermodynamically favored five-membered lactone (Boc-D-homoserine lactone) during activation.

Part 1: Molecular Architecture & Physicochemical Profile

The commercial availability of Boc-D-homoserine as a sodium salt is a deliberate chemical strategy. The free acid form of homoserine derivatives is prone to spontaneous cyclization. By converting the carboxylic acid to a carboxylate salt, the nucleophilicity of the carbonyl carbon is reduced, and the intramolecular attack by the

-hydroxyl group is electrostatically inhibited.

1.1 Chemical Identity

Property	Specification
IUPAC Name	Sodium (2R)-2-[(tert-butoxycarbonyl)amino]-4-hydroxybutanoate
Common Name	Boc-D-Hse-ONa
CAS Number	67198-87-2
Molecular Formula	
Molecular Weight	241.22 g/mol (Salt) vs. 219.24 g/mol (Free Acid)
Stereochemistry	D-Configuration (R-isomer at -carbon)
Appearance	White to off-white hygroscopic powder

1.2 Solubility & Stability Matrix

The sodium salt dramatically alters the solubility profile compared to the free acid, necessitating specific solvent choices during synthesis.

Solvent System	Solubility Rating	Notes
Water	High	Ideal for biphasic reactions; pH > 7 maintains open ring.
Methanol/Ethanol	Moderate to High	Good for homogenous transfers.
DCM/Chloroform	Low	Critical: Must acidify/extract to organic phase for coupling.
DMSO	High	Suitable for stock solutions; hygroscopic risk. ^[2]

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Expert Insight: The sodium salt is hygroscopic. Exposure to atmospheric moisture can lead to hydrolysis of the sodium carboxylate, locally lowering pH and initiating slow lactonization. Store under inert gas (Argon/Nitrogen) at -20°C.

Part 2: The Lactonization Trap (Mechanism & Control)

The defining feature of homoserine chemistry is the competition between intermolecular coupling (peptide bond formation) and intramolecular cyclization (lactone formation).

2.1 The Mechanism

Under acidic conditions or during carboxyl activation (e.g., with EDC/DIC), the

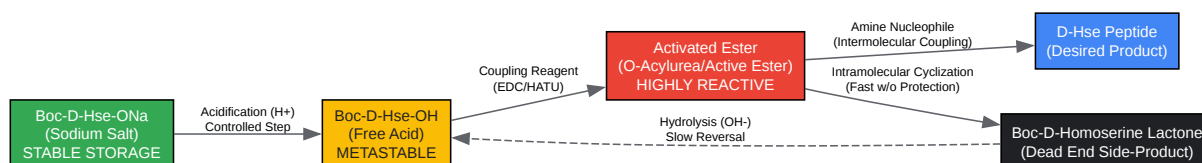
-hydroxyl oxygen acts as a nucleophile, attacking the activated carbonyl. This forms a five-membered lactone ring, ejecting the activating group and terminating the peptide chain growth.

The Sodium Salt Advantage: In the salt form (

), the carbonyl carbon is electron-rich and unreactive toward the hydroxyl group. The salt "locks" the molecule in the linear, open-chain state until activation is explicitly required.

2.2 Pathway Visualization

The following diagram illustrates the stability windows and the danger zones for lactonization.



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Figure 1: The stability equilibrium of Boc-D-homoserine. The Sodium Salt (Green) prevents entry into the reactive cascade until acidification occurs.

Part 3: Experimental Protocols

To successfully utilize **Boc-D-homoserine sodium salt** in peptide synthesis, one must perform an in situ neutralization or a rapid "cold-acidification" extraction.

Protocol A: Free Acid Generation & Coupling (The "Cold-Workup" Method)

Use this method to convert the stable salt into a reactive species immediately before coupling.

Reagents:

- Boc-D-Hse-ONa[3]
- Ethyl Acetate (EtOAc)[4][5]
- 1M KHSO₄ (Potassium Bisulfate) – Preferred over HCl to avoid harsh acidity.
- Drying agent ()

Step-by-Step:

- Dissolution: Dissolve 1.0 eq of Boc-D-Hse-ONa in minimal distilled water (approx. 5 mL/g).
- Phase Creation: Add an equal volume of cold EtOAc (0°C).
- Acidification: While stirring vigorously at 0°C, add 1M KHSO₄ dropwise until the aqueous layer pH reaches ~3.0.
 - Note: Do not go below pH 2.0 to minimize acid-catalyzed lactonization.
- Extraction: Immediately separate the organic layer. Wash the aqueous layer once more with cold EtOAc.
- Drying: Combine organic layers, dry over
for max 5 minutes. Filter immediately.
- Coupling: Use the filtrate directly for the coupling reaction (e.g., with DCC/HOBt). Do not concentrate to dryness if possible, as the concentration step promotes lactonization.

Protocol B: Lactone Synthesis (Intentional)

Researchers often use D-homoserine lactones as quorum-sensing antagonists. This protocol forces the cyclization.

- Dissolve Boc-D-Hse-ONa in DCM.
- Add 1.1 eq EDC·HCl and 0.1 eq DMAP.
- Stir at Room Temperature for 4 hours.
- Wash with 1N HCl (removes EDC urea and DMAP).
- Evaporate solvent to yield crystalline Boc-D-homoserine lactone.

Part 4: Drug Development Applications[1]

4.1 Proteolytic Stability (The D-Isomer Advantage)

Incorporating D-homoserine into peptide drugs creates a "steric clash" within the active sites of endogenous proteases. Most mammalian proteases are stereoselective for L-amino acids.[1]

- Mechanism: The inverted stereocenter at the α -position prevents the formation of the tetrahedral intermediate required for amide bond hydrolysis.
- Result: Peptides containing D-Hse often exhibit plasma half-lives () increased by orders of magnitude compared to their L-Ser or L-Hse analogs.

4.2 Orthogonal Protection Strategy

For complex syntheses where the

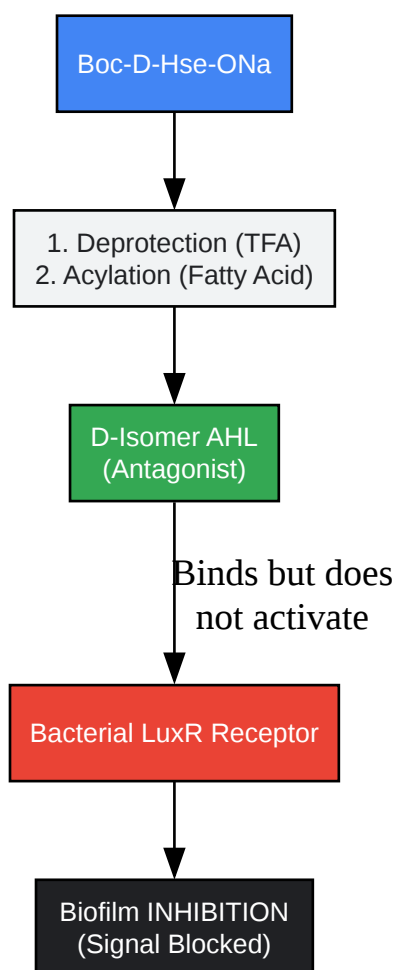
α -hydroxyl must remain intact (linear peptide), the hydroxyl group is often protected before activation.

- Strategy: React Boc-D-Hse-ONa with Benzyl bromide (BnBr) or TBDMS-Cl before activating the carboxyl group. This prevents lactonization entirely, allowing standard SPPS (Solid Phase Peptide Synthesis) workflows.

4.3 Quorum Sensing Modulation

Bacterial biofilms rely on N-acyl homoserine lactones (AHLs) for communication.^{[4][6][7]}

- Application: Boc-D-Hse-ONa is the precursor for synthesizing D-AHLs. These D-isomers bind to bacterial LuxR-type receptors but fail to induce the conformational change necessary for gene transcription, effectively acting as competitive antagonists to inhibit biofilm formation.



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Figure 2: Workflow for utilizing Boc-D-Hse-ONa in anti-virulence research.

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